

Technical Support Center: Mesalazine UPLC Analysis

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Compound of Interest

Compound Name: *N-Propionyl Mesalazine-d3*

Cat. No.: B589185

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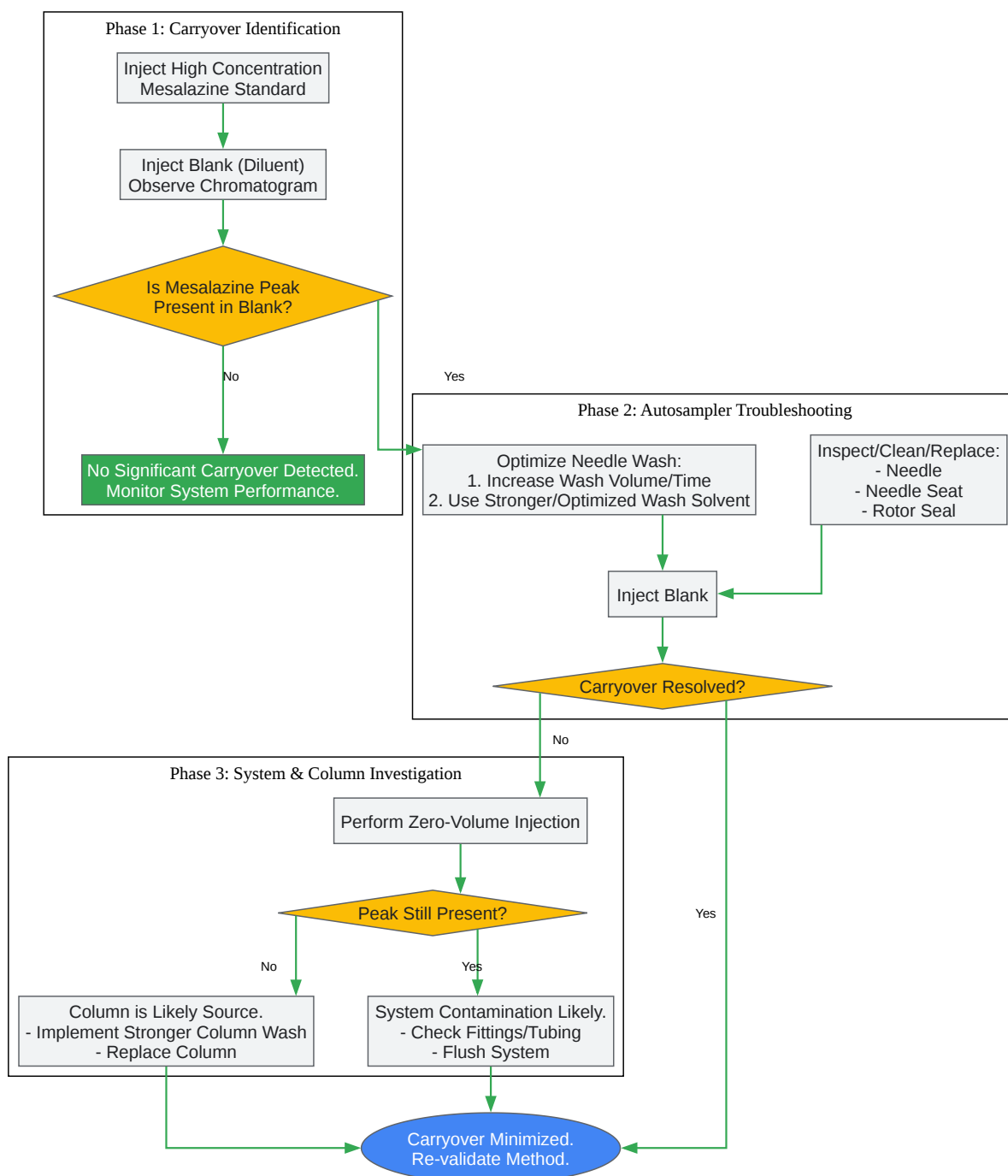
This guide provides troubleshooting strategies and answers to frequently asked questions to help you minimize analyte carryover in your Ultra-Performance Liquid Chromatography (UPLC) analysis of mesalazine (5-aminosalicylic acid).

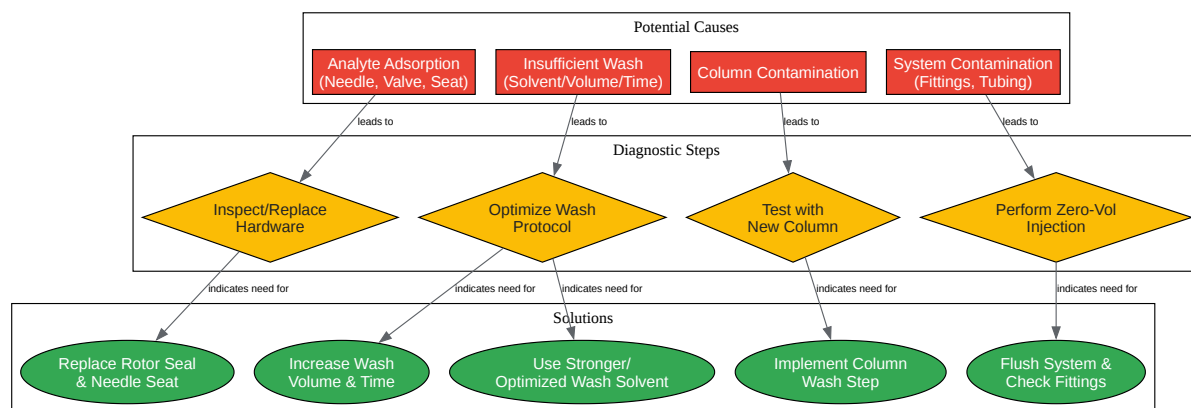
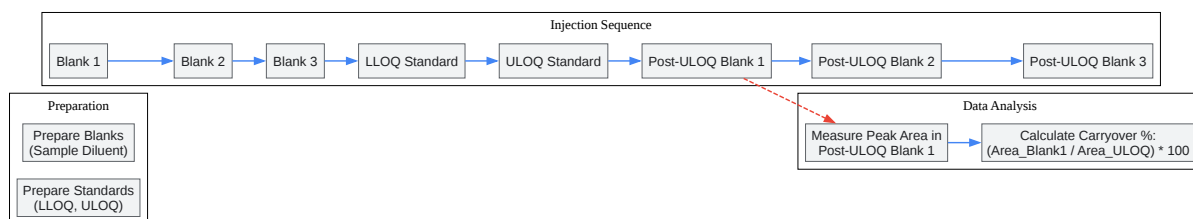
Troubleshooting Guide

Q1: How do I systematically identify and resolve mesalazine carryover in my UPLC system?

A systematic approach is crucial to efficiently diagnose and resolve carryover. The process involves sequentially isolating and testing different components of the UPLC system, from the autosampler to the column. Start by confirming the presence of carryover with blank injections after a high-concentration sample, then work through the system to pinpoint the source.^{[1][2]}

The following workflow provides a step-by-step diagnostic process.





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References

- 1. documents.thermofisher.com [documents.thermofisher.com]
- 2. Solving Carryover Problems in HPLC [ssi.shimadzu.com]
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